

N-(2-iodophenyl)methanesulfonamide molecular weight and formula

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Compound of Interest

Compound Name: N-(2-iodophenyl)methanesulfonamide

Cat. No.: B1298369

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Technical Overview of N-(2-iodophenyl)methanesulfonamide

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of the core physicochemical properties of **N-(2-iodophenyl)methanesulfonamide**, a compound of interest in organic synthesis and pharmaceutical research.

Physicochemical Data

N-(2-iodophenyl)methanesulfonamide is a sulfonamide derivative characterized by the presence of an iodine atom on the phenyl ring.^[1] This structural feature makes it a valuable intermediate in various chemical reactions, particularly in palladium-catalyzed cross-coupling reactions for synthesizing complex heterocyclic compounds.^[2] The molecular formula and weight are fundamental parameters for any experimental and theoretical work involving this compound.

The key quantitative data for **N-(2-iodophenyl)methanesulfonamide** are summarized in the table below.

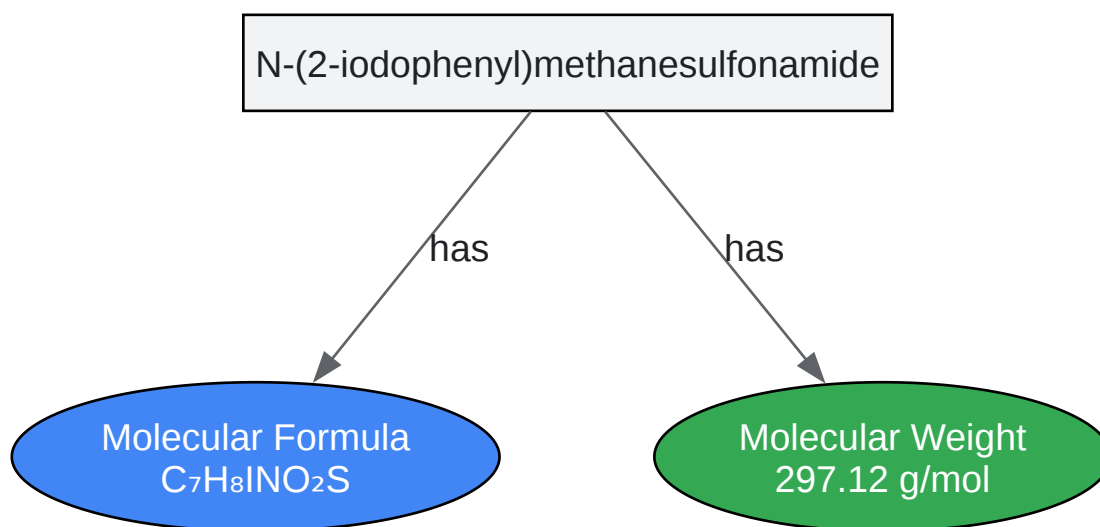
Property	Value
Molecular Formula	C ₇ H ₈ INO ₂ S[1][3][4][5]
Molecular Weight	297.12 g/mol [3]
Monoisotopic Mass	296.93205 Da[2]
CAS Number	116547-92-3[1][3][4]

Experimental Protocols

Detailed experimental protocols for the synthesis of **N-(2-iodophenyl)methanesulfonamide** typically involve the reaction of 2-iodoaniline with methanesulfonyl chloride in the presence of a base.[2] For analytical confirmation, techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and High-Resolution Mass Spectrometry (HRMS) are employed to verify the structure and determine the precise molecular weight and elemental formula, respectively.[2]

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular properties.



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Core properties of **N-(2-iodophenyl)methanesulfonamide**.

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